

Storage Specifications for 3-Fluoro-DL-Valine

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: 3-Fluoro-DL-valine

CAS No.: 43163-94-6

Cat. No.: S752006

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The table below summarizes the key storage and handling information from supplier data sheets:

Specification	Details
Recommended Storage	Ambient temperatures [1]
Physical Form	White to off-white powder [2]

| **Melting Point** | ~210 °C (decomposes) [2] Approximately 250 °C (decomposes) [1] | | **Packaging** | Contents are inside an inserted fused cone within a bottomless glass bottle [2] | | **Personal Protective Equipment (PPE)** | Eyeshields, Gloves, type N95 (US) respirator [2] |

Applications and Experimental Context of Fluorinated Valine

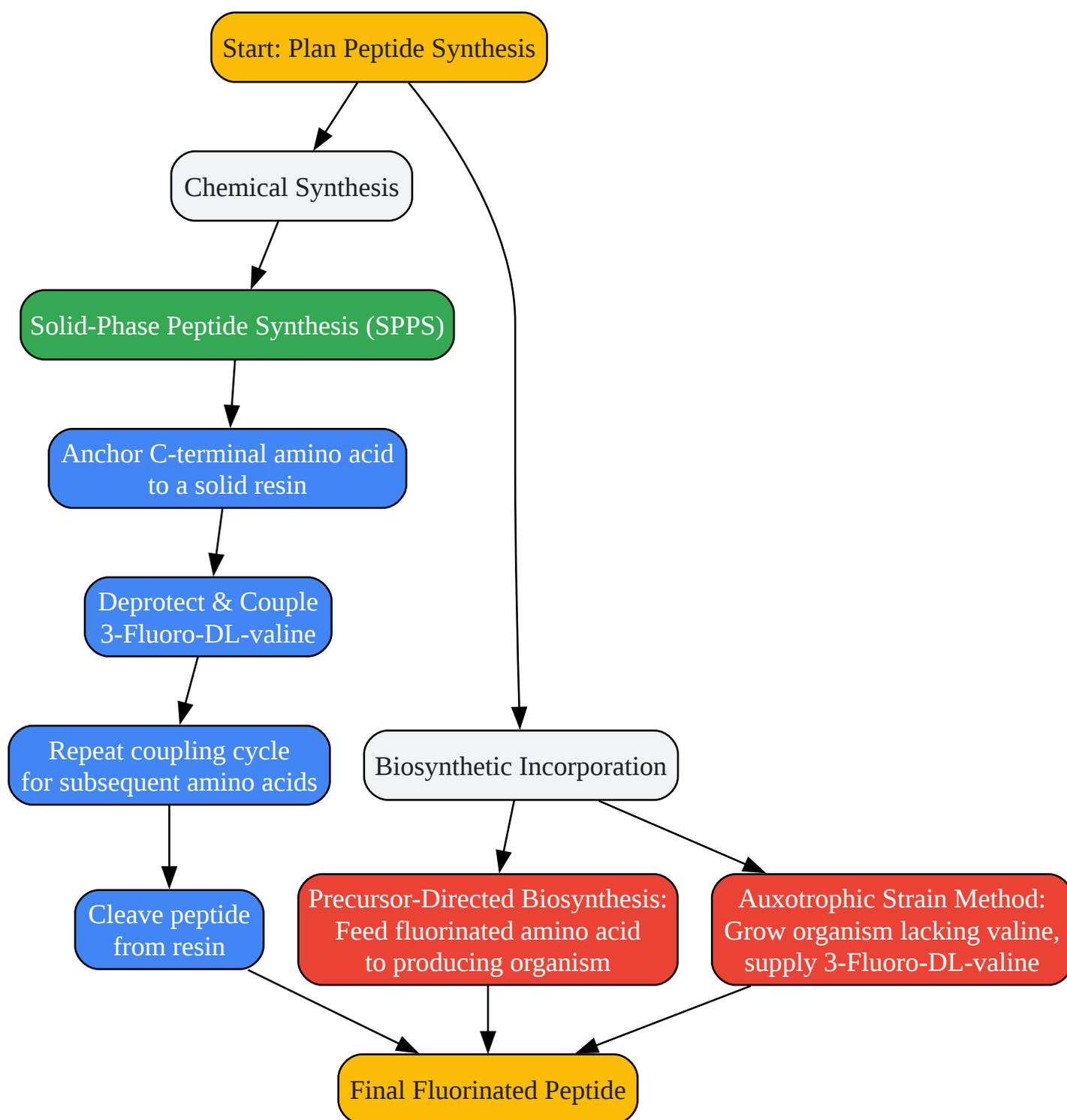
3-Fluoro-DL-valine is primarily used in scientific research as a non-proteogenic (unnatural) amino acid. Its applications leverage the unique properties that the fluorine atom imparts.

Key Research Applications

- **Medicinal Chemistry & Protein Science:** Fluorinated amino acids are valuable tools for enhancing the metabolic stability, membrane permeability, and binding affinity of peptide-based drugs. The fluorine atom can also be used to control molecular conformation [3].
- **NMR Spectroscopy and Imaging:** Incorporating ^{19}F -labeled amino acids like **3-Fluoro-DL-valine** into proteins allows researchers to use **Protein-observed ^{19}F -NMR (PrOF NMR)**. This technique is powerful for fragment-based drug screening, quantifying binding affinity, and studying protein folding and function, as the ^{19}F nucleus provides a sensitive, background-free probe [4].
- **Bacterial Growth Inhibition:** **3-Fluoro-DL-valine** has shown activity in inhibiting the growth of certain bacteria. In some cases, its mechanism of action involves being misincorporated into the bacterial proteome, disrupting normal protein function and leading to cell growth arrest [3] [5].
- **Peptide Synthesis:** This compound is explicitly indicated for use in **solution-phase peptide synthesis**, providing a versatile building block for creating peptides with modified properties and functions [2] [5].

Experimental Workflow for Incorporation into Peptides

The following diagram illustrates two common methods for incorporating **3-Fluoro-DL-valine** into peptides, based on the general methodologies described in the search results [3]:



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*Common experimental pathways for incorporating **3-Fluoro-DL-valine** into peptides via chemical or biological methods [3].*

Safety and Handling

When handling this compound, always consult the Safety Data Sheet (SDS). The available information indicates it **causes skin and serious eye irritation and may cause respiratory irritation** [1]. Personal protective equipment should include **gloves, eyeshields, and an N95 respirator** [2].

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References

1. 3-Fluoro-DL-valine, 94%, Thermo Scientific Chemicals [fishersci.ca]
2. 3-Fluoro- DL -valine = 99.0 43163-94-6 [sigmaaldrich.com]
3. The Diverse Roles That Fluorine Can Play within Amino Acid ... [pmc.ncbi.nlm.nih.gov]
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5. 3-Fluoro-DL-valine (3-Fluorovaline) | Bacterial Inhibitor [medchemexpress.com]

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